

4-Bromo-N,N,3-trimethylaniline PubChem information

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Compound of Interest

Compound Name: 4-Bromo-N,N,3-trimethylaniline

Cat. No.: B1589959

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<**4-Bromo-N,N,3-trimethylaniline**: An In-depth Technical Guide for Drug Development and Scientific Research

Core Compound Identification and Properties

4-Bromo-N,N,3-trimethylaniline, also known as 4-Bromo-N,N-dimethyl-m-toluidine, is a substituted aniline with the chemical formula $C_9H_{12}BrN$.^[1] It is registered under the CAS number 50638-50-1.^[2] This compound typically appears as a white to light yellow powder or crystal.

A critical aspect for any researcher is understanding a compound's fundamental physical and chemical characteristics. The table below summarizes the key properties of **4-Bromo-N,N,3-trimethylaniline**.

Property	Value
Molecular Formula	C9H12BrN
Molecular Weight	214.11 g/mol
CAS Number	50638-50-1
Appearance	White to Light yellow powder to crystal
Purity	>98.0% (GC)(T)
Melting Point	52.0 to 56.0 °C
Boiling Point	264 °C (literature value)
Density	1.121 g/mL at 25 °C (literature value for a related compound)

Sources:[3]

Synthesis and Manufacturing Insights

The synthesis of **4-Bromo-N,N,3-trimethylaniline** is a multi-step process that requires careful control of reaction conditions to ensure high purity and yield. While specific proprietary methods may vary, a general synthetic approach can be inferred from established chemical principles.

A plausible synthetic route, illustrated in the workflow diagram below, involves the N,N-dimethylation of 4-bromo-3-methylaniline. This precursor can be synthesized through the bromination of 3-methylaniline, followed by the introduction of the two methyl groups onto the nitrogen atom.

Caption: A conceptual synthetic workflow for **4-Bromo-N,N,3-trimethylaniline**.

Alternative approaches to N,N-dimethylation of anilines include reductive amination using formaldehyde and a reducing agent like sodium cyanoborohydride.[4] For instance, a known method involves dissolving dimethylaniline in glacial acetic acid and gradually adding bromine to achieve bromination, yielding the desired product upon dilution with water.[5]

Applications in Research and Development

The unique structure of **4-Bromo-N,N,3-trimethylaniline**, featuring a reactive bromine atom and a tertiary amine, makes it a valuable building block in organic synthesis.

- **Pharmaceutical Intermediates:** The bromine atom serves as a handle for various cross-coupling reactions (e.g., Suzuki, Heck, Buchwald-Hartwig), allowing for the introduction of diverse functional groups. This versatility is crucial in the construction of complex molecular architectures required for novel therapeutic agents.^[6]
- **Organic Electronics:** Arylamine derivatives are integral components in the development of organic light-emitting diode (OLED) materials.^[6] The ability to functionalize **4-Bromo-N,N,3-trimethylaniline** allows for the fine-tuning of electronic properties, which is essential for creating more efficient and durable electronic displays.^[6]
- **Chemical Synthesis:** The trimethylsilyl-protected analogue, 4-Bromo-N,N-bis(trimethylsilyl)aniline, is used in the synthesis of hydrophilic conjugated porphyrin dimers for photodynamic therapy and in the creation of functionalized organometallic polymers.

Safety, Handling, and Storage

Proper handling and storage of **4-Bromo-N,N,3-trimethylaniline** are paramount to ensure laboratory safety.

Hazard Identification: This compound is classified as harmful if swallowed, in contact with skin, or if inhaled.^[7] It is also known to cause skin and serious eye irritation.^[7]

Precautionary Measures:

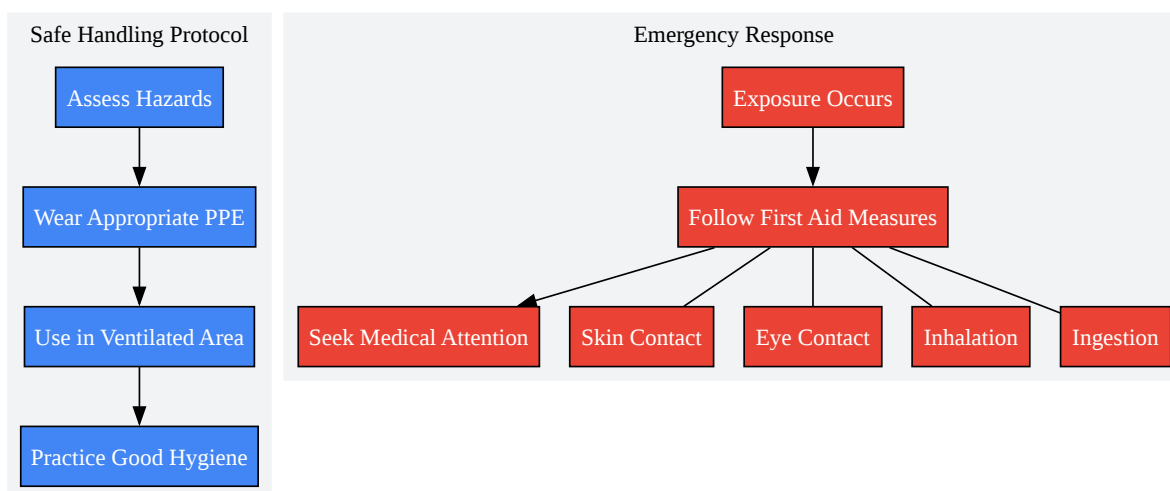
- **Personal Protective Equipment (PPE):** Wear protective gloves, clothing, eye, and face protection.
- **Ventilation:** Use only outdoors or in a well-ventilated area.^[7] Avoid breathing dust, fumes, gas, mist, vapors, or spray.^[7]
- **Hygiene:** Wash skin thoroughly after handling. Do not eat, drink, or smoke when using this product.^[7]

First Aid:

- If Swallowed: Call a poison center or doctor if you feel unwell. Rinse mouth.[7]
- If on Skin: Wash with plenty of water. If skin irritation occurs, get medical advice.[7]
- If Inhaled: Remove person to fresh air and keep comfortable for breathing. Call a poison center or doctor if you feel unwell.[7]
- If in Eyes: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. If eye irritation persists, get medical advice.

Storage: Store in a tightly closed container in a dry and well-ventilated place.

The following diagram outlines the logical flow for safe handling and emergency response.



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Caption: Protocol for safe handling and emergency response.

Conclusion

4-Bromo-N,N,3-trimethylaniline is a versatile and valuable compound in the fields of drug discovery, materials science, and organic synthesis. Its unique chemical properties, when handled with the appropriate safety precautions, offer significant opportunities for innovation. This guide provides a foundational understanding to support researchers and developers in their work with this important chemical intermediate.

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Sources

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